

Personal protective equipment for handling 2-Fluoro-4-iodophenol

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Compound of Interest

Compound Name: 2-Fluoro-4-iodophenol

Cat. No.: B1315855

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Essential Safety and Handling Guide for 2-Fluoro-4-iodophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Fluoro-4-iodophenol** (CAS No: 2713-28-2). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

2-Fluoro-4-iodophenol is a hazardous substance that requires careful handling. It is classified as corrosive and an irritant.^[1] The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- Harmful if swallowed (H302)^[1]
- Harmful in contact with skin (H312)^[1]
- Causes skin irritation (H315)^[1]
- Causes serious eye damage (H318) or serious eye irritation (H319)^[1]

- Harmful if inhaled (H332)[[1](#)]

Hazard Classification	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 1 / 2A

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended PPE for handling **2-Fluoro-4-iodophenol**.

Protection Type	Recommended Equipment	Specifications and Notes
Eye Protection	Chemical safety goggles and face shield	Must be worn whenever there is a splash hazard. [2]
Hand Protection	Double-gloving is recommended.	Inner Glove: Disposable nitrile gloves. Outer Glove: Heavy-duty gloves such as Butyl rubber or Neoprene for prolonged contact or handling of concentrated solutions. [2] [3] Nitrile gloves offer splash protection but should be changed immediately upon contamination. [2] [4]
Body Protection	Fully buttoned lab coat, long pants, and closed-toe shoes.	A chemical-resistant apron made of butyl rubber or neoprene should be worn over the lab coat when there is a significant risk of splashing. [2]
Respiratory Protection	Work in a certified chemical fume hood.	If a fume hood is not available, a full-face respirator with a combination organic vapor/acid gas/particulate (P100) cartridge is required. [5] Consult with your institution's environmental health and safety department for proper respirator selection and fit-testing.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidental exposure.

Handling:

- Always handle **2-Fluoro-4-iodophenol** within a certified chemical fume hood to minimize inhalation exposure.[4]
- Avoid direct contact with skin, eyes, and clothing.
- Use compatible tools and equipment to prevent reactions.
- In case of centrifugation, use sealed safety cups to contain potential aerosols.[2]

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from strong oxidizing agents and other incompatible materials.[6]

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. The use of polyethylene glycol (PEG-300 or PEG-400) is highly recommended for dermal phenol exposures. [3] Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Alert: Notify your supervisor and the institutional safety office.
- PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.
- Containment: For solid spills, carefully sweep up the material and place it in a designated hazardous waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.

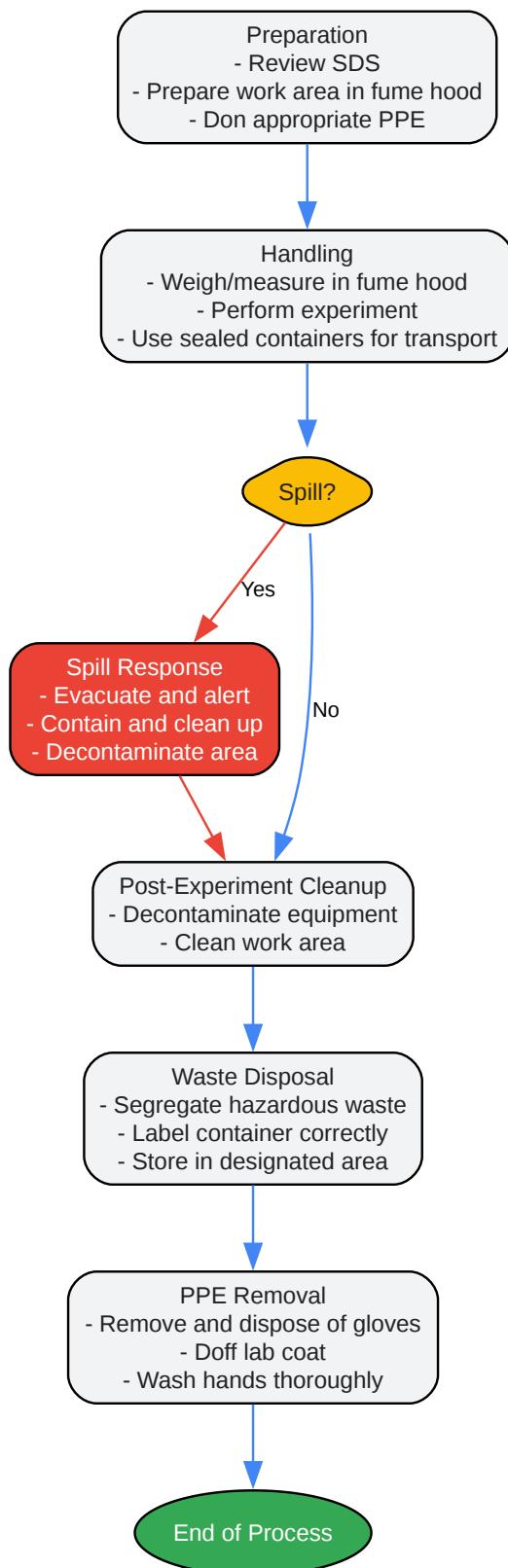
- Waste: All materials used for cleanup must be disposed of as hazardous waste.

Waste Disposal:

- All waste containing **2-Fluoro-4-iodophenol**, including empty containers and contaminated PPE, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[8]
- Contact your institution's environmental health and safety department for specific disposal procedures.

Operational Workflow for Handling **2-Fluoro-4-iodophenol**

The following diagram illustrates the standard operating procedure for safely handling **2-Fluoro-4-iodophenol** in a laboratory setting.

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Caption: Workflow for Safe Handling of **2-Fluoro-4-iodophenol**.

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